

Comprehensive Analytical Characterization of 1,3-Diacetoxyp propane (CAS: 628-66-0)

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Compound of Interest

Compound Name: 1,3-Diacetoxyp propane

CAS No.: 628-66-0

Cat. No.: B1205214

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Abstract This document provides a detailed guide to the analytical methods for the comprehensive characterization of **1,3-diacetoxyp propane** (propane-1,3-diyl diacetate). As a key solvent, building block in polymer production, and synthetic intermediate, rigorous verification of its identity, purity, and stability is paramount.^{[1][2]} This application note outlines detailed protocols for Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FT-IR) Spectroscopy. The methodologies are designed to be robust and self-validating, providing researchers and drug development professionals with the tools for unequivocal structural confirmation and purity assessment.

Introduction to 1,3-Diacetoxyp propane

1,3-Diacetoxyp propane is the diester of 1,3-propanediol and acetic acid.^[3] Its chemical structure, consisting of a flexible three-carbon backbone with terminal acetate groups, imparts moderate polarity and a relatively high boiling point, making it a versatile compound in organic synthesis.^{[1][4]} It serves as a precursor for polymers like polytrimethylene terephthalate (PTT) and can be used as a specialty solvent.^[1] Given its role in synthesis, confirming its structural integrity and assessing its purity for potential contaminants—such as residual starting materials

(1,3-propanediol, acetic acid) or by-products (n-propanol, n-propyl acetate)—is a critical step in quality control and reaction monitoring.[\[2\]](#)

Physicochemical Properties

A foundational understanding of the physical properties of **1,3-diacetoxyp propane** is essential for developing appropriate analytical methods.

Property	Value	Source
CAS Number	628-66-0	[4]
Molecular Formula	C ₇ H ₁₂ O ₄	[1]
Molecular Weight	160.17 g/mol	[3]
IUPAC Name	3-acetyloxypropyl acetate	[1]
Boiling Point	~210.2°C at 760 mmHg	[4]
Density	~1.06 g/cm ³	[4]
Flash Point	97.5°C	[4]

Gas Chromatography-Mass Spectrometry (GC-MS): Identity and Volatile Impurity Profiling

Expertise & Causality: GC-MS is the premier technique for identifying **1,3-diacetoxyp propane** and quantifying volatile or semi-volatile impurities. Its suitability stems from the compound's sufficient volatility and thermal stability at typical GC inlet temperatures. The mass spectrometer provides definitive structural information through characteristic fragmentation patterns, making it superior to methods relying solely on retention time.[\[5\]](#) The most prominent fragment observed is the acetyl cation (CH₃CO⁺) at m/z 43, a hallmark of acetate esters.[\[1\]](#)

Experimental Protocol: GC-MS Analysis

- Sample Preparation:
 - Prepare a stock solution of **1,3-diacetoxyp propane** at 1.0 mg/mL in a suitable volatile solvent such as ethyl acetate or dichloromethane.

- Create a dilution series (e.g., 100 µg/mL, 10 µg/mL, 1 µg/mL) to establish the linear range of detection.
- For purity analysis, prepare a sample solution at approximately 500 µg/mL.
- Instrumentation and Parameters:
 - Gas Chromatograph: Agilent 8890 GC System or equivalent.
 - Mass Spectrometer: Agilent 5977B MSD or equivalent.
 - Column: A mid-polarity column is recommended. An HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent bonded-phase fused-silica capillary column provides excellent resolution.
 - Injection Volume: 1.0 µL.
 - Inlet Temperature: 250°C.
 - Split Ratio: 20:1 (adjust as needed for concentration).
 - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 15°C/min to 240°C.
 - Hold: Hold at 240°C for 5 minutes.
 - MS Parameters:
 - Transfer Line Temperature: 280°C.
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.

- Mass Range: Scan from m/z 35 to 250.

Data Interpretation

- Retention Time: Under the specified conditions, **1,3-diacetoxyp propane** will have a characteristic retention time. This should be confirmed against a qualified reference standard. The Kovats retention index on a standard non-polar phase is approximately 1089. [3]
- Mass Spectrum: The EI mass spectrum should be compared to a library spectrum (e.g., NIST). Key fragments include m/z 43 (CH_3CO^+ , base peak), m/z 61, and m/z 100. [4] The molecular ion (m/z 160) may be weak or absent due to facile fragmentation.
- Impurity Profile: Analyze other peaks in the chromatogram to identify and quantify impurities based on their mass spectra and relative peak areas.

GC-MS Workflow

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Sources

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